Application Note: High-Purity Synthesis of 2-Methoxy-4-methylaniline Hydrochloride

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Compound of Interest	
Compound Name:	*2-Methoxy-4-methylaniline hydrochloride*
CAS No.:	*71288-98-7*
Cat. No.:	*B1386755*

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Abstract & Strategic Rationale

2-Methoxy-4-methylaniline is a critical aniline derivative used as a scaffold in the synthesis of azo dyes and, increasingly, as a fragment in medicinal chemistry for tubulin polymerization inhibitors. While the free base is commercially available, it is prone to oxidation (browning) upon storage. The hydrochloride salt offers superior stability, crystallinity, and water solubility, making it the preferred form for long-term storage and precise stoichiometric handling in drug development.

Critical Isomer Distinction: Researchers must distinguish this target (2-Methoxy-4-methylaniline) from its isomer, p-cresidine (2-Methoxy-5-methylaniline, CAS 120-71-8). While structurally similar, p-cresidine is a regulated carcinogen with different reactivity profiles. This protocol specifically targets the 4-methyl isomer via the hydrogenation of 4-methyl-2-nitroanisole.

Safety Warning

HAZARD: Aniline derivatives are potential carcinogens and skin sensitizers.

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- H350: May cause cancer.
- H341: Suspected of causing genetic defects.
- H331/H311/H301: Toxic by inhalation, skin contact, and ingestion.
- Precaution: All operations must be performed in a fume hood. Double-gloving (Nitrile) and a P100 respirator are recommended during weighing.

Retrosynthetic Analysis & Reaction Design

The synthesis is designed around a high-fidelity reduction of the nitro precursor, followed by immediate salt formation to prevent oxidative degradation.

Pathway Logic:

- Precursor Selection: 4-Methyl-2-nitroanisole (CAS 119-10-8) is chosen for its commercial availability and high regiochemical purity.
- Reduction Method: Catalytic Hydrogenation (Pd/C + H

) is selected over chemical reductions (Fe/HCl or SnCl

) to eliminate metal waste and simplify workup. This ensures the final product meets "Pharma-Grade" trace metal requirements.
- Salt Formation: Anhydrous HCl generation (via Acetyl Chloride/MeOH or HCl/Dioxane) is preferred over aqueous HCl to maximize yield and facilitate crystallization.

Reaction Scheme (DOT Visualization)

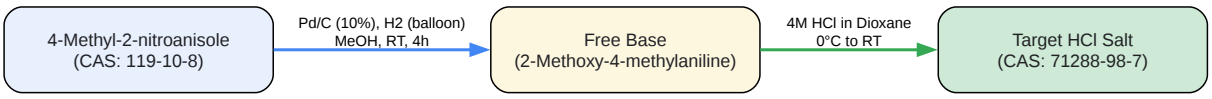


Figure 1: Two-step synthesis via catalytic hydrogenation and acid salt formation.

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[1]
Materials & Equipment

Reagent	Purity/Conc.	Role
4-Methyl-2-nitroanisole	>98%	Starting Material
Palladium on Carbon	10 wt% loading	Catalyst
Methanol (MeOH)	Anhydrous	Solvent
HCl in Dioxane	4.0 M	Acid Source
Ethyl Acetate / Hexanes	HPLC Grade	Wash Solvents
Celite® 545	N/A	Filtration Aid

Equipment:

- Three-neck round bottom flask (250 mL).
- Hydrogen balloon setup (or Parr shaker for >10g scale).
- Vacuum filtration assembly with sintered glass funnel.
- Rotary evaporator.

Detailed Experimental Protocol

Phase 1: Catalytic Hydrogenation

Rationale: Mild hydrogenation prevents defluorination (if fluoro-analogs were present) and minimizes side products.

- Preparation: In a 250 mL three-neck flask, dissolve 4-Methyl-2-nitroanisole (5.0 g, 29.9 mmol) in Methanol (50 mL).
- Catalyst Addition: Carefully add 10% Pd/C (500 mg, 10 wt% of substrate) under a gentle stream of nitrogen.
  - Safety Note: Pd/C is pyrophoric when dry. Always keep it wet with solvent during addition.

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- Purging: Seal the flask with a septum. Evacuate the flask (vacuum) and backfill with Nitrogen (3x). Then, evacuate and backfill with Hydrogen (balloon) (3x).
- Reaction: Stir vigorously at Room Temperature (20-25°C) under H

  atmosphere.
  - Monitoring: Check TLC (Hexanes:EtOAc 7:3) every hour. The starting nitro compound (

) should disappear, replaced by the amine (

    , stains yellow with ninhydrin).
  - Duration: Typically complete in 3–5 hours.
- Filtration: Once complete, purge the system with Nitrogen. Filter the mixture through a pad of Celite to remove the Pd/C. Wash the pad with MeOH (20 mL).
  - Caution: Do not let the Pd/C pad dry out completely on the filter to prevent ignition.

Phase 2: Salt Formation & Isolation

Rationale: Immediate salt formation locks the amine in a stable state, preventing oxidation.

- Concentration: Concentrate the filtrate in vacuo to approximately 20 mL volume. (Do not dry completely to avoid oil formation).
- Acidification: Cool the methanolic solution to 0°C (ice bath). Dropwise, add 4M HCl in Dioxane (10 mL, ~40 mmol, 1.3 equiv).
  - Observation: A white to off-white precipitate should begin to form immediately.
- Precipitation: Stir at 0°C for 30 minutes, then add Diethyl Ether (50 mL) to maximize precipitation.
- Collection: Filter the solid using a Buchner funnel.
- Washing: Wash the filter cake with cold Ether (2 x 20 mL) to remove residual nitro precursors or oligomers.

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- Drying: Dry the solid in a vacuum oven at 40°C for 4 hours.

Workflow Visualization (DOT)

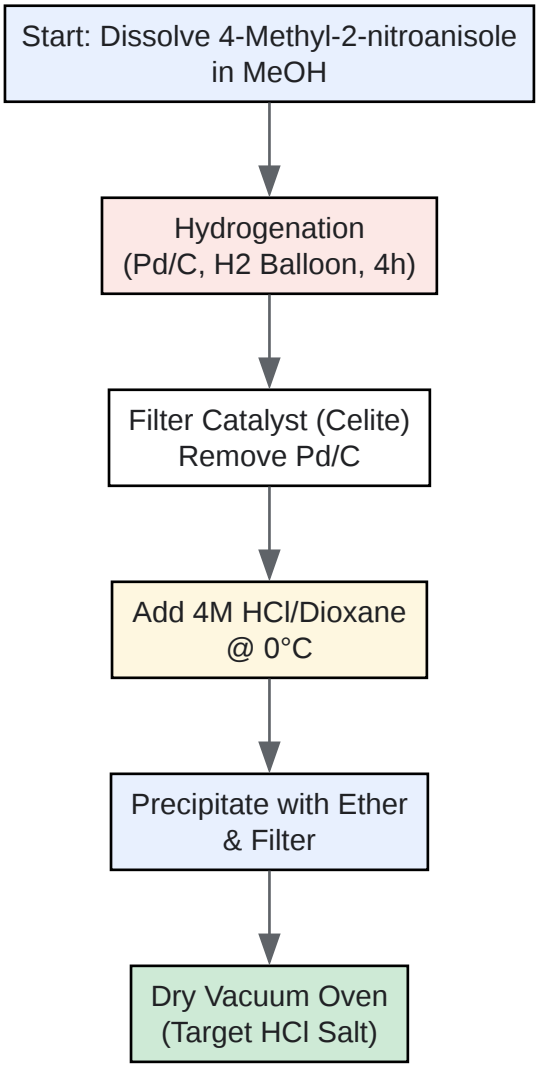


Figure 2: Step-by-step process flow for isolation of the HCl salt.

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Quality Control & Characterization

The synthesized salt must be validated against the following specifications.

Expected Analytical Data

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Parameter	Specification	Notes
Appearance	White to off-white crystalline solid	Free base is an oil; salt must be solid.
Purity (HPLC)	> 98.0%	Monitor at 254 nm.
H NMR (DMSO-d)	Consistent with structure	See shift table below.
Melting Point	> 200°C (Decomposition)	Distinct from free base (~50°C).

NMR Interpretation (DMSO-d)

Note: In DMSO-d , the ammonium protons (-NH) are typically visible as a broad singlet around 10.0 ppm.

Shift (ppm)	Multiplicity	Integration	Assignment
10.2	br s	3H	-NH (Ammonium)
7.2 - 6.8	m	3H	Aromatic Ring (H3, H5, H6)
3.85	s	3H	-OCH (Methoxy)
2.28	s	3H	-CH (Methyl)

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Validation: The key differentiator from the 5-methyl isomer (p-cresidine) is the coupling pattern in the aromatic region. The 4-methyl isomer (target) typically shows a specific pattern (d, dd, d) for the 1,2,4-substitution, whereas the 5-methyl isomer shows a different splitting due to 1,2,5-substitution.

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